

An In-depth Technical Guide to 2-[2-(Dimethylamino)ethoxy]ethanol

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Compound of Interest

Compound Name: 2-(2-Dimethylamino-ethylamino)-ethanol

Cat. No.: B1268181

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This technical guide provides a comprehensive overview of 2-[2-(Dimethylamino)ethoxy]ethanol, a versatile organic compound with significant applications in industrial chemistry. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its synonyms, physicochemical properties, synthesis, analysis, and key applications.

Chemical Identity and Synonyms

2-[2-(Dimethylamino)ethoxy]ethanol is known by a multitude of synonyms and alternative names in commercial and scientific literature. A comprehensive list is provided below to aid in its identification.

Table 1: Synonyms and Alternative Names for 2-[2-(Dimethylamino)ethoxy]ethanol

| Type | Name | Source |
|--|------------------------------------|------------------|
| IUPAC Name | 2-[2-(dimethylamino)ethoxy]ethanol | PubChem[1] |
| Common Synonyms | (N,N-Dimethylaminoethoxy)ethanol | Wikipedia[2] |
| 2-(2-Dimethylaminoethoxy)ethanol | Ataman Kimya | |
| 2-(2-N,N-Dimethylaminoethoxy)ethanol | Wikipedia[2] | |
| Dimethylaminoethoxyethanol | Ataman Kimya | |
| N,N-Dimethyldiglycolamine | PubChem[1], Wikipedia[2] | |
| Ethanol, 2-[2-(dimethylamino)ethoxy]- | Ataman Kimya | |
| Ethylene Glycol Mono[2-(dimethylamino)ethyl] Ether | Ataman Kimya | |
| Trade Names/Codes | Jeffcat ZR 70 | |
| Kaolizer 26 | | |
| Lupragen N 107 | | |
| Niax DMEE | | |
| PC CAT NP 70 | | |
| Tegoamin DMEE | | |
| Texacat ZR-70 | | |
| Toyocat RX 3 | | |
| Registry Numbers | CAS Number: 1704-62-7 | Sigma-Aldrich[3] |
| EC Number: 216-940-1 | Sigma-Aldrich[3] | |
| UNII: C3YTX3O172 | PubChem[1] | |

Other Identifiers

NSC 3146

[PubChem\[1\]](#)

DMAE-EO

Physicochemical Properties

A summary of the key physicochemical properties of 2-[2-(Dimethylamino)ethoxy]ethanol is presented in the table below.

Table 2: Physicochemical Properties of 2-[2-(Dimethylamino)ethoxy]ethanol

| Property | Value | Source |
|-------------------|---------------------------------|---|
| Molecular Formula | C6H15NO2 | PubChem[1] |
| Molecular Weight | 133.19 g/mol | PubChem[1] , Sigma-Aldrich[3] |
| Appearance | Colorless to pale yellow liquid | Ataman Kimya |
| Odor | Amine-like | Ataman Kimya |
| Density | 0.954 g/mL at 25 °C | Sigma-Aldrich[3] |
| Boiling Point | 95 °C at 15 mmHg | Sigma-Aldrich[3] |
| Flash Point | 93 °C (closed cup) | Sigma-Aldrich[3] |
| Refractive Index | n _{20/D} 1.442 | Sigma-Aldrich[3] |
| Solubility | Miscible with water | Ataman Kimya |

Synthesis and Purification

The primary industrial synthesis of 2-[2-(Dimethylamino)ethoxy]ethanol involves the reaction of dimethylamine with diethylene glycol or the reaction of N,N-dimethylethanolamine with ethylene oxide.[\[4\]](#)

Experimental Protocol: Synthesis from N,N-Dimethylethanolamine and Ethylene Oxide (Generalized)

This protocol is a generalized representation based on patent literature.^[4] Exact conditions may vary.

Materials:

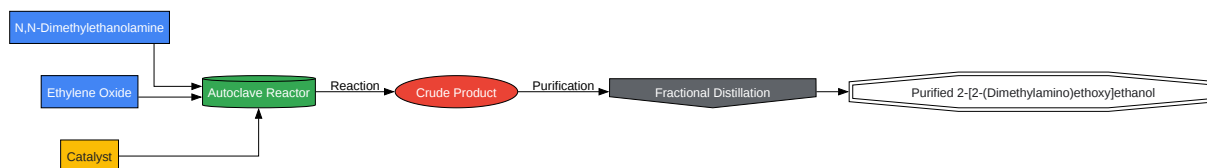
- N,N-Dimethylethanolamine
- Ethylene oxide
- Catalyst (e.g., sodium methoxide)

Equipment:

- Autoclave reactor equipped with a stirrer, temperature and pressure controls, and an ethylene oxide inlet.
- Distillation apparatus.

Procedure:

- Charge the autoclave with N,N-dimethylethanolamine and the catalyst.
- Purge the reactor with an inert gas (e.g., nitrogen).
- Heat the mixture to the desired reaction temperature (e.g., 80-120 °C).
- Introduce ethylene oxide into the reactor under pressure, maintaining the desired temperature.
- After the reaction is complete (indicated by a drop in pressure), cool the reactor.
- The crude product is then purified by fractional distillation under reduced pressure to isolate 2-[2-(Dimethylamino)ethoxy]ethanol.^[4]



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Caption: Generalized workflow for the synthesis and purification of 2-[2-(Dimethylamino)ethoxy]ethanol.

Analytical Methods

Standard analytical techniques are employed for the characterization and quality control of 2-[2-(Dimethylamino)ethoxy]ethanol.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a primary method for identifying and quantifying the compound and any impurities.^[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are used to confirm the chemical structure.^{[1][5]}

Applications

The primary application of 2-[2-(Dimethylamino)ethoxy]ethanol is as a catalyst in the production of polyurethane foams. It acts as a blowing catalyst, promoting the reaction between water and isocyanate to generate carbon dioxide, which expands the foam.

Experimental Protocol: Preparation of Flexible Polyurethane Foam (Generalized)

This protocol is a generalized representation based on patent literature and technical articles.

[6][7]

Materials:

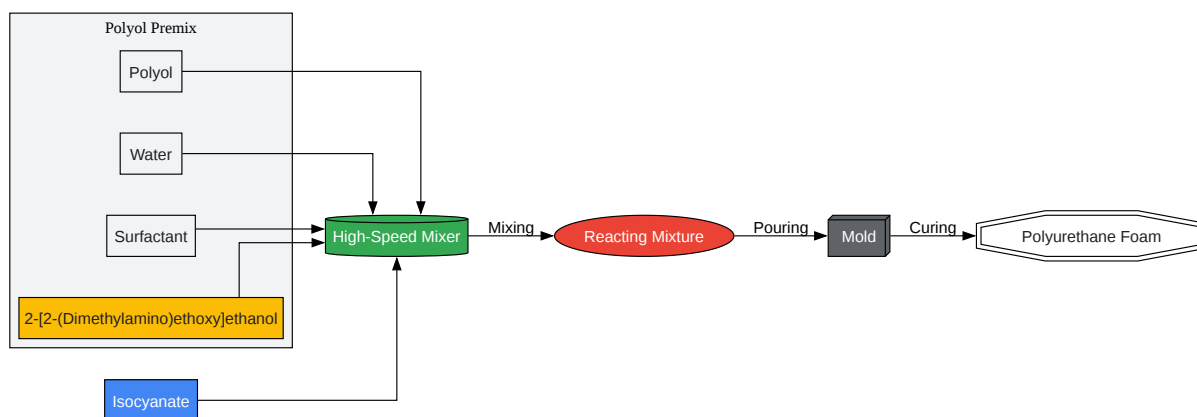
- Polyol (e.g., polyether polyol)
- Isocyanate (e.g., Toluene diisocyanate - TDI)
- Water (blowing agent)
- 2-[2-(Dimethylamino)ethoxy]ethanol (catalyst)
- Silicone surfactant (foam stabilizer)
- Other catalysts (e.g., tin-based gelling catalyst)

Equipment:

- High-speed mixer
- Mold

Procedure:

- In a suitable container, premix the polyol, water, silicone surfactant, and 2-[2-(Dimethylamino)ethoxy]ethanol.
- In a separate container, measure the required amount of isocyanate.
- Add the isocyanate to the polyol premix and immediately begin high-speed mixing for a short duration (e.g., 5-10 seconds).
- Quickly pour the reacting mixture into a mold and allow it to rise and cure.
- The foam is typically allowed to cure for at least 24 hours before being cut or tested.



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Caption: Generalized workflow for the preparation of flexible polyurethane foam.

Biological Activity and Signaling Pathways

Extensive literature searches did not reveal any direct involvement of 2-[2-(Dimethylamino)ethoxy]ethanol in specific biological or chemical signaling pathways. Toxicological studies in rats have shown that the compound is readily absorbed through the skin but is not significantly metabolized, with the unchanged compound being the primary component excreted in urine.[8] Notably, the lowest concentrations of the compound were found in the brain, suggesting limited penetration of the blood-brain barrier.[8] This pharmacokinetic profile makes it unlikely that 2-[2-(Dimethylamino)ethoxy]ethanol has significant direct effects on central nervous system signaling pathways. The available data

points to its primary role as an industrial chemical with low systemic toxicity under the tested conditions.[8]

Safety Information

2-[2-(Dimethylamino)ethoxy]ethanol is classified as a combustible liquid and can cause skin irritation and serious eye damage. It is harmful if it comes into contact with the skin. Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this chemical.[3] For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

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